

An In-Depth Technical Guide on the Stereospecificity and Chirality of L-lactaldehyde

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Compound of Interest

Compound Name: *L-lactaldehyde*

Cat. No.: B12058582

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Introduction

L-lactaldehyde, systematically known as (S)-2-hydroxypropanal, is a chiral molecule of significant interest in various biochemical pathways and as a potential building block in stereoselective synthesis. Its single stereocenter at the second carbon atom dictates its three-dimensional structure and its specific interactions with enzymes and other chiral molecules. This technical guide provides a comprehensive overview of the stereospecificity and chirality of **L-lactaldehyde**, including its physicochemical properties, synthesis, metabolic roles, and detailed experimental protocols for its analysis.

Physicochemical Properties

L-lactaldehyde is a three-carbon aldehyde with a hydroxyl group on the second carbon.^[1] Its chirality arises from this stereocenter. While enantiomers share many physical properties, they differ in their interaction with plane-polarized light.^[2]

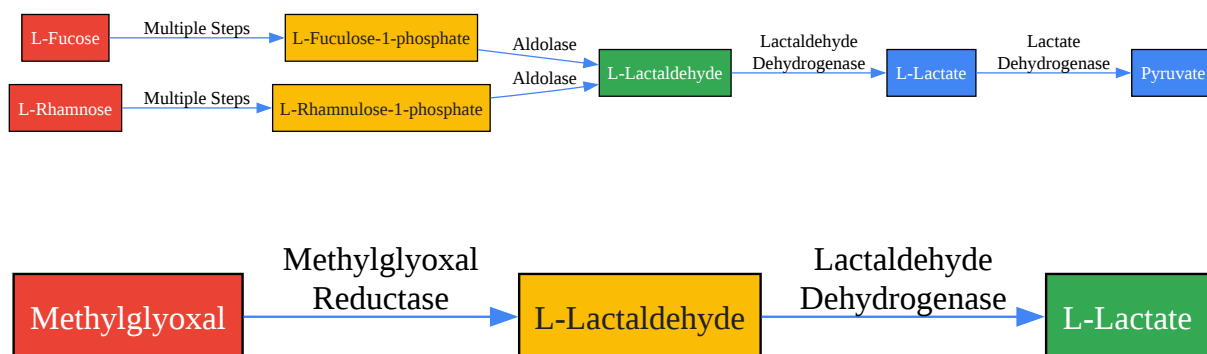
Property	L-lactaldehyde ((S)-enantiomer)	D-lactaldehyde ((R)-enantiomer)	Racemic Lactaldehyde
Molecular Formula	C ₃ H ₆ O ₂	C ₃ H ₆ O ₂	C ₃ H ₆ O ₂
Molecular Weight	74.08 g/mol	74.08 g/mol	74.08 g/mol
CAS Number	3913-64-2	3946-09-6	598-35-6
IUPAC Name	(2S)-2-hydroxypropanal	(2R)-2-hydroxypropanal	(RS)-2-hydroxypropanal
Appearance	Colorless liquid (in solution)	Colorless liquid (in solution)	Colorless liquid (in solution)
Specific Rotation ([α] _D)	Data not available in searched results	Data not available in searched results	0°

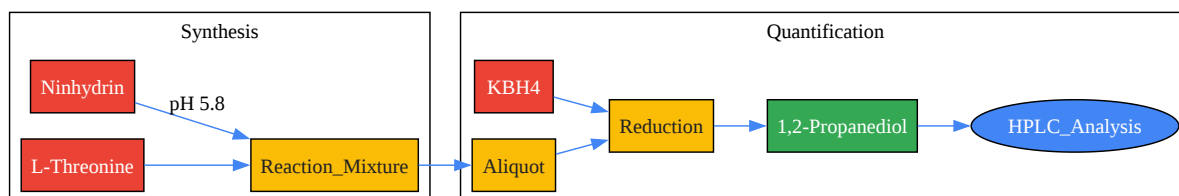
Metabolic Significance and Signaling Pathways

L-lactaldehyde is a key intermediate in several metabolic pathways, where its stereochemistry is crucial for enzymatic recognition and conversion.

L-Fucose and L-Rhamnose Metabolism

In many bacteria, the catabolism of L-fucose and L-rhamnose proceeds through a series of enzymatic steps that converge on the production of **L-lactaldehyde**.^{[3][4][5]} This pathway is essential for the utilization of these deoxy sugars as a carbon and energy source.





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